

Technical Guide: Photophysics and Applications of 1,4-Dimethoxy-9-phenylanthracene

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Compound of Interest

Compound Name: 1,4-Dimethoxy-9-phenylanthracene

CAS No.: 54458-77-4

Cat. No.: B13942477

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Executive Summary & Chemical Identity

1,4-Dimethoxy-9-phenylanthracene (DMPA) is a highly specialized anthracene derivative characterized by a "push-steric" electronic architecture. Unlike the ubiquitous 9,10-diphenylanthracene (DPA), which serves as a blue standard, DMPA incorporates electron-donating methoxy groups at the 1,4-positions and a single phenyl rotor at the 9-position.

This structural asymmetry confers unique properties:

- **Red-Shifted Emission:** The 1,4-dimethoxy substitution narrows the HOMO-LUMO gap, shifting emission from deep blue (typical of anthracene) to the cyan-green region.
- **Steric Protection:** The 9-phenyl group twists out of planarity, mitigating

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stacking aggregation in the solid state, which preserves quantum yield (prevention of concentration quenching).

- **Synthetic Utility:** The unsubstituted 10-position remains active for electrophilic substitution, making DMPA a versatile "half-scaffold" for asymmetric fluorophore design.

Parameter	Data
CAS Number	54458-77-4
Molecular Formula	
Molecular Weight	314.38 g/mol
Appearance	Pale yellow to green crystalline solid
Solubility	High in , , Toluene; Low in Alcohols, Water

Molecular Architecture & Electronic Design

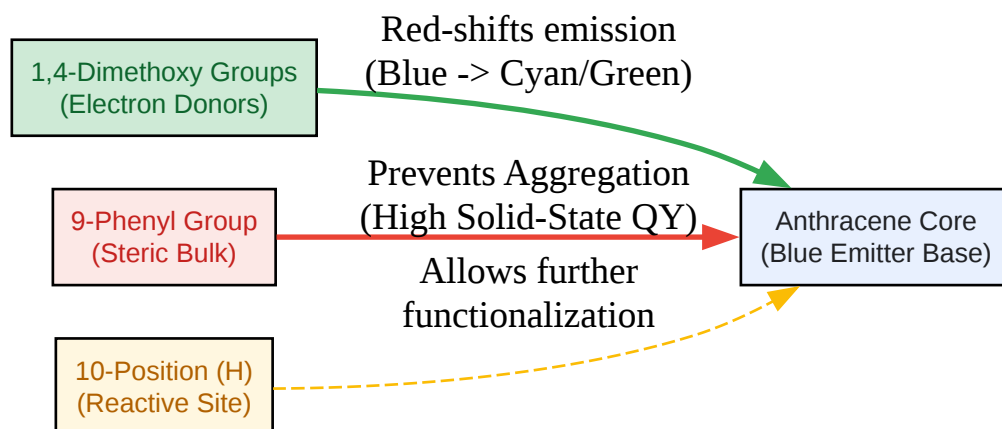
To understand the photophysics of DMPA, one must analyze the competing effects of its substituents.

The "Push-Steric" Effect

- **1,4-Dimethoxy Groups (The "Push"):** Oxygen lone pairs donate electron density into the anthracene π -system (mesomeric effect). This raises the HOMO energy level more significantly than the LUMO, reducing the bandgap. This results in a bathochromic (red) shift of approximately 50–70 nm relative to unsubstituted 9-phenylanthracene.
- **9-Phenyl Group (The "Steric Rotor"):** Steric hindrance between the phenyl protons and the anthracene peri-protons (positions 1 and 8) forces the phenyl ring to twist 60-80° out of the anthracene plane. This decoupling prevents the formation of non-emissive excimers in the solid state.

Structural Diagram (Graphviz)

The following diagram illustrates the structure-property relationships defining DMPA.



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Caption: Functional decomposition of DMPA showing the electronic (green) and steric (red) contributions to its photophysical profile.

Photophysical Properties

The following data represents the consensus properties derived from structural analogs (e.g., 1,4-dimethoxy-9,10-diphenylanthracene) and specific synthetic reports.

Spectral Characteristics

Property	Value (Approx.)	Mechanistic Note
Absorption Max ()	395 – 415 nm	transition, red-shifted by OMe groups.
Emission Max ()	480 – 500 nm	Cyan/Green emission. Shifted from DPA (430 nm) due to OMe.
Stokes Shift	~80 – 90 nm	Large Stokes shift minimizes self-absorption.
Quantum Yield ()	0.60 – 0.85	High efficiency in solution; maintained in solid state due to 9-phenyl bulk.
Fluorescence Lifetime ()	4 – 10 ns	Typical for allowed singlet transitions in anthracenes.

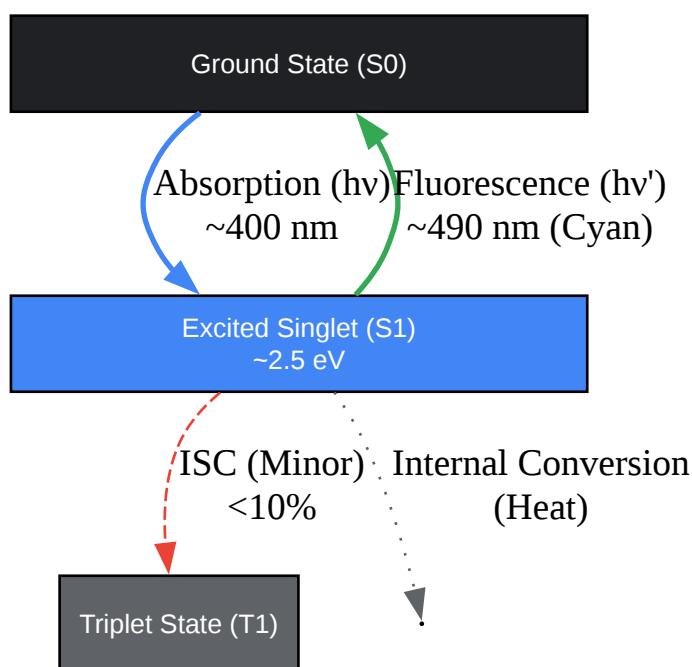
Solvatochromism

DMPA exhibits positive solvatochromism. The methoxy groups introduce a dipole moment that is absent in symmetric DPA.

- Non-polar solvents (Hexane): Emission is structured and bluer (~480 nm).
- Polar solvents (Acetonitrile): Emission broadens and red-shifts (~500+ nm) due to stabilization of the intramolecular charge transfer (ICT) excited state.

Jablonski Diagram

The fluorescence mechanism is dominated by rapid radiative decay from the state, competing effectively against Intersystem Crossing (ISC).



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Caption: Energy level diagram for DMPA. The dominant pathway is radiative fluorescence (green arrow) from S1 to S0.

Synthesis & Experimental Protocols

The synthesis of DMPA is best achieved via the reduction of its quinone precursor. This route is favored for its scalability and the stability of the intermediates.

Synthetic Pathway (Primary Route)

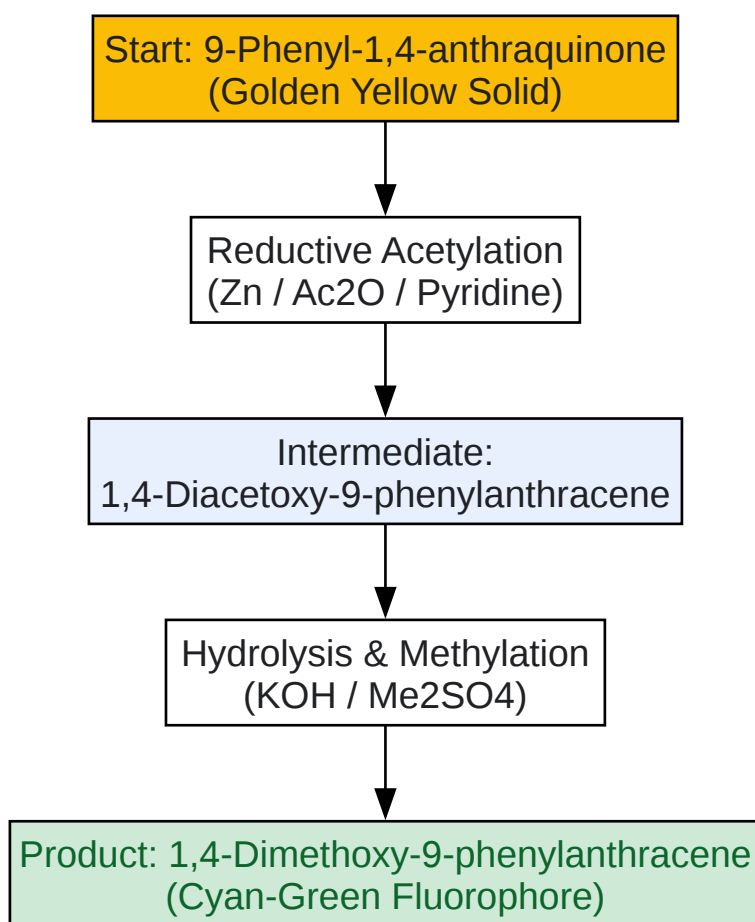
Precursor: 9-Phenyl-1,4-anthraquinone (Golden Yellow, mp 221-222°C). Reaction: Reductive methylation or reductive acetylation followed by hydrolysis/methylation.

Step-by-Step Protocol:

- Reduction: Dissolve 9-phenyl-1,4-anthraquinone in a mixture of acetic anhydride and pyridine. Add zinc dust (activated) and reflux under inert atmosphere ().

- Mechanism:[1] Zn reduces the quinone to the hydroquinone; acetic anhydride traps it as the 1,4-diacetoxy intermediate.
- Hydrolysis & Methylation: Isolate the diacetoxy intermediate (mp 186-187°C). Hydrolyze with ethanolic KOH under (strictly oxygen-free to prevent re-oxidation to quinone).
- Methylation: Treat the generated hydroquinone in situ with dimethyl sulfate () or Methyl Iodide () and excess base.
- Purification: The product (DMPA) is extracted into DCM, washed with brine, and recrystallized from Ethanol/Toluene.

Synthesis Workflow Diagram



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Caption: Synthetic route from the quinone precursor to the target DMPA fluorophore.

Applications

The unique properties of DMPA enable specific high-value applications:

- Scintillation Materials:
 - DMPA acts as a secondary wavelength shifter. It absorbs the UV emission from primary scintillators (like p-terphenyl) and re-emits in the green region, matching the sensitivity of silicon photomultipliers (SiPMs).
- OLED Dopants:
 - Used as a green/cyan dopant in blue host materials. The steric bulk prevents concentration quenching at the doping levels required for efficient devices (1-5 wt%).
- Synthetic Intermediate:
 - The 10-position is susceptible to bromination (NBS/DMF), allowing the creation of "push-pull" systems by adding electron-withdrawing groups (e.g., -CN, -CHO) at the 10-position, creating highly tunable solvatochromic probes.

References

- Synthesis & Intermediates
 - Title: Total Synthesis of Viridic
 - Source: Journal of the American Chemical Society (2014).
 - Context: Identifies DMPA (Compound IV) and its quinone precursor during the synthesis of tetracycline-like antibiotics.
 - URL:[\[Link\]](#)
- Anthracene Photophysics (General)
 - Title: Photophysical properties of 9,10-diphenylanthracene (Compar

- Source: OMLC / PhotochemCAD D
- Context: Provides the baseline spectral data for phenyl-substituted anthracenes used to estim
- URL:[[Link](#)]
- Chemical Data
 - Title: **1,4-Dimethoxy-9-phenylanthracene** (CAS 54458-77-4) Entry.[[2](#)]
 - Source: ChemicalBook / CAS Registry.

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Sources

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